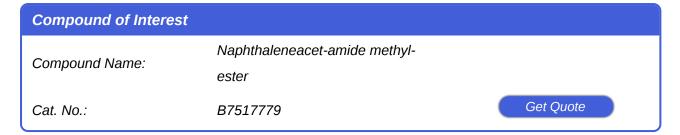


An In-depth Technical Guide on Naphthalene-Based Plant Growth Regulators

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of the molecular characteristics, experimental protocols, and biological activities of key naphthalene-based synthetic auxins. The primary focus is on 1-Naphthaleneacetic acid, methyl ester, a compound frequently utilized in agricultural and research settings for its role in plant growth regulation. Due to the potential for nomenclature ambiguity, this guide also includes pertinent information on the related compound, 1-Naphthaleneacetamide. Both compounds mimic the effects of the natural plant hormone auxin, influencing cellular division, elongation, and differentiation.

Core Compound Identification and Properties

The user query "Naphthaleneacetamide methyl-ester" is ambiguous and does not correspond to a standard chemical entity with a unique CAS number. It is highly probable that the intended compound of interest is 1-Naphthaleneacetic acid, methyl ester. For clarity and comprehensiveness, this guide presents data for both this compound and the related 1-Naphthaleneacetamide.

Physicochemical Data



The fundamental molecular and physical properties of 1-Naphthaleneacetic acid, methyl ester and 1-Naphthaleneacetamide are summarized below.

Property	1-Naphthaleneacetic acid, methyl ester	1-Naphthaleneacetamide
Molecular Formula	C13H12O2[1]	C12H11NO
Molecular Weight	200.2332 g/mol [1]	185.22 g/mol
CAS Number	2876-78-0[1]	86-86-2
Appearance	Colorless to Light yellow clear liquid	White odorless solid
Melting Point	Not specified	176-184°C
Solubility	Soluble in organic solvents	Very slightly soluble in water and alcohol; soluble in chloroform
IUPAC Name	methyl 2-(naphthalen-1- yl)acetate[2]	2-(naphthalen-1-yl)acetamide

Biological Activity and Signaling Pathway

1-Naphthaleneacetic acid and its derivatives, including the methyl ester, are synthetic auxins that mimic the action of the primary endogenous plant auxin, indole-3-acetic acid (IAA). These compounds play a crucial role in various aspects of plant growth and development.

The molecular mechanism of auxin action is centered around the regulation of gene expression through a well-defined signaling pathway. At low auxin concentrations, Auxin/INDOLE-3-ACETIC ACID (Aux/IAA) proteins act as transcriptional repressors by binding to AUXIN RESPONSE FACTOR (ARF) transcription factors, thereby inhibiting the expression of auxin-responsive genes.

When auxin is present, it binds to the TRANSPORT INHIBITOR RESPONSE1/AUXIN SIGNALING F-BOX (TIR1/AFB) receptor proteins, which are part of an SCF (Skp1-Cullin-F-box) ubiquitin ligase complex[3]. This binding event promotes the interaction between



TIR1/AFB and the Aux/IAA repressor proteins[4]. Consequently, the Aux/IAA proteins are polyubiquitinated and subsequently targeted for degradation by the 26S proteasome[5]. The degradation of Aux/IAA repressors liberates the ARF transcription factors, which can then bind to auxin response elements (AuxREs) in the promoters of target genes, leading to the activation or repression of their transcription and initiating a cascade of developmental responses[4][5].

Auxin Signaling Pathway Diagram



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Caption: The TIR1/AFB-dependent auxin signaling pathway.

Experimental Protocols Synthesis of 1-Naphthaleneacetic Acid, Methyl Ester

A documented method for the synthesis of 1-Naphthaleneacetic acid, methyl ester involves the reaction of α -chloromethylnaphthalene with carbon monoxide in the presence of a sodium methylate solution and a catalyst system.

Materials:

- α-chloromethylnaphthalene (58 g)
- 24 wt-% sodium methylate solution in methanol (78 g)
- Cobalt(II) chloride hexahydrate (CoCl2·6H2O) (12 g)
- Manganese (6 g)



• Sodium dithionite (Na2S2O4) (1 g)

Procedure:

- Combine the reactants as listed above.
- The reaction proceeds with the carbonylation of the α -chloromethylnaphthalene.
- Following the reaction, standard processing and purification steps are undertaken to isolate the product.
- This procedure has been reported to yield approximately 35 g (53% yield) of naphthyl-(1)-acetic acid methyl ester and 7 g (6.5% yield) of α-naphthylacetic acid as a byproduct[6].

Analytical Method for the Determination of 1-Naphthaleneacetic Acid and its Methyl Ester

A modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method followed by liquid chromatography-tandem mass spectrometry (LC-MS/MS) can be employed for the simultaneous determination of these compounds in fruit and vegetable matrices.

Sample Preparation (QuEChERS):

- Homogenize a representative sample of the fruit or vegetable.
- Weigh a 10 g subsample into a 50 mL centrifuge tube.
- Add 10 mL of 0.1% acetic acid in acetonitrile.
- Vortex vigorously and sonicate for 30 minutes.
- Add 4.0 g of anhydrous magnesium sulfate (MgSO4) and 1.0 g of sodium acetate (NaAc).
 Shake immediately to prevent clumping and centrifuge at 5000 rpm for 5 minutes.
- Transfer a 5 mL aliquot of the supernatant to a clean centrifuge tube containing 50 mg of primary secondary amine (PSA) sorbent and 150 mg of MgSO4 for dispersive solid-phase extraction (dSPE) cleanup.



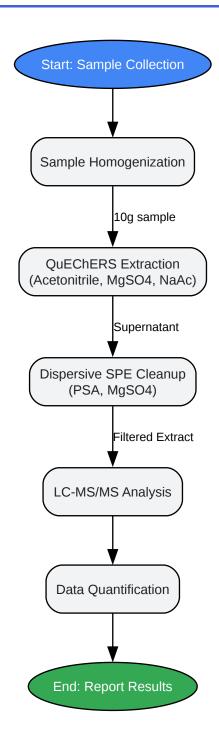
- Vortex for 1 minute and centrifuge at 5000 rpm for 5 minutes.
- Filter the final extract through a 0.22 μm membrane prior to LC-MS/MS analysis[7].

LC-MS/MS Conditions:

- Ionization Mode: Electrospray ionization (ESI) in both positive and negative modes is recommended as ionization efficiency varies between the target analytes. 1-Naphthylacetic methyl ester is effectively ionized in positive mode, while 1-naphthylacetic acid shows better response in negative mode[7].
- Calibration: Prepare calibration curves in the range of 5.0 to 200.0 μg/L. Good linearity (correlation coefficients >0.990) is typically achieved[7].
- Performance: This method has demonstrated recoveries in the range of 81-113% with relative standard deviations (RSDs) below 15% in various fruit and vegetable matrices.
 Limits of detection (LODs) and quantification (LOQs) are typically in the low μg/kg range[7].

Experimental Workflow Diagram





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Caption: A generalized workflow for the analysis of naphthalene-based auxins.

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